

benzylideneacetone partition coefficient measurement

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Compound Focus: Benzylideneacetone

CAS No.: 122-57-6

Cat. No.: S588542

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Physical Properties of Benzylideneacetone

The table below summarizes the available physicochemical data for **benzylideneacetone**, which is foundational for understanding its behavior.

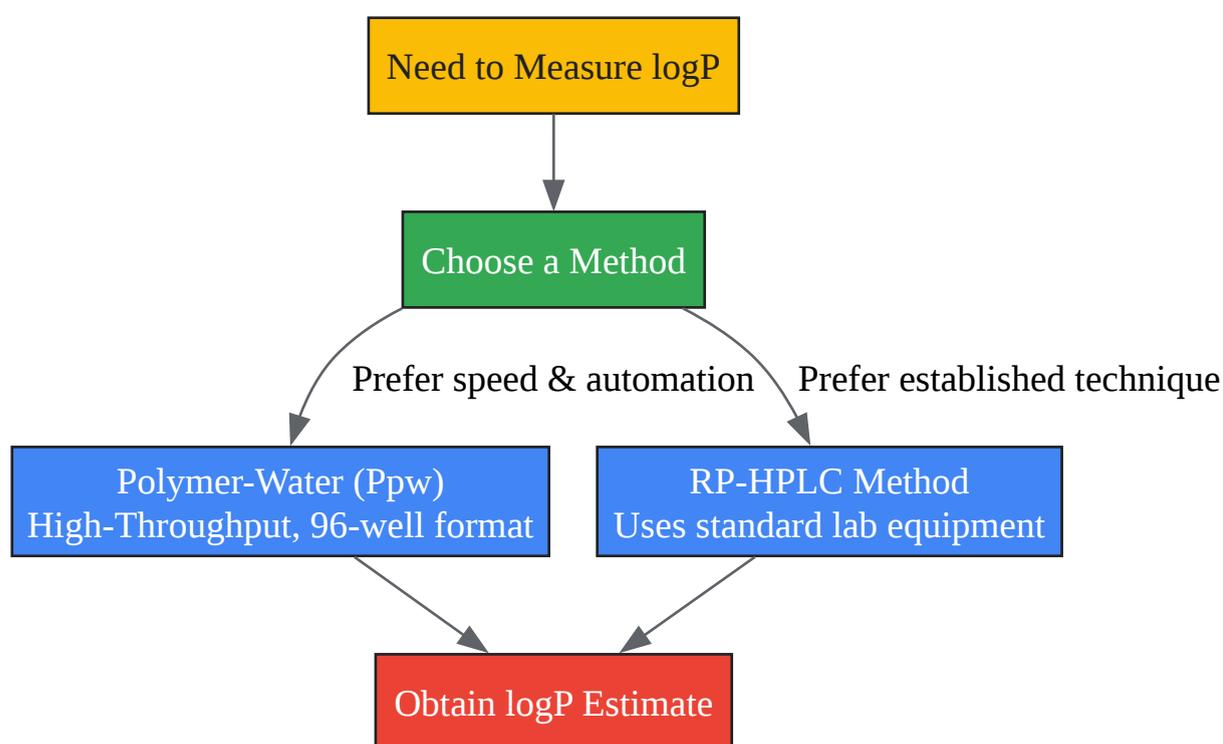
Property	Value
Chemical Name	(3E)-4-Phenylbut-3-en-2-one [1]
Molecular Formula	C ₁₀ H ₁₀ O [1]
Molecular Weight	146.19 g/mol [1]
Melting Point	39 to 42 °C [1] [2]
Boiling Point	260 to 262 °C [1] [2]
Density	1.008 g/cm ³ [1]
Water Solubility	1.3 g/L [1]
logP (Partition Coefficient)	<i>Not found in searched literature</i>

Protocols for Partition Coefficient Measurement

For your research, here are summaries of established experimental methods to determine logP. You can apply these protocols to measure the logP of **benzylideneacetone** in your lab.

Method	Principle	Key Steps & Parameters
Polymer-Water Partition (Ppw) in 96-well format [3]	Measures solute distribution between plasticized poly(vinyl chloride) (PVC) film and water. LogP_{pw} shows linear correlation with logP_{ow} .	1. Prepare PVC films: Create films from PVC and plasticizer (e.g., Dioctyl Sebacate) in THF at bottom of 96-well plate [3]. 2. Incubate: Add aqueous solute solution to wells and seal plate. Equilibrate with shaking (4 hours, 25°C, 500 rpm) [3]. 3. Analyze: Measure solute concentration in aqueous phase before/after equilibrium via UV absorbance. Calculate $P_{\text{pw}} = [(C_0 - C_1)/C_1] \times \Phi$ (phase ratio) [3].
Reverse-Phase High Performance Liquid Chromatography (RP-HPLC) [4]	Correlates a compound's retention time on a C18 column to its lipophilicity.	1. Calibrate: Run a series of reference compounds with known logP values to establish calibration curve [4] [3]. 2. Analyze: Inject the test compound under the same chromatographic conditions [3]. 3. Calculate: Use the calibration curve to estimate the unknown logP from its measured retention factor [4].

This workflow diagram outlines the general decision process for selecting and performing these methods:



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How to Proceed Without a Pre-existing logP Value

Since a published value for **benzylideneacetone** is not readily available, you can:

- **Perform the measurement yourself** using one of the detailed protocols above. The polymer-water method is particularly suited for relatively quick, high-throughput measurement [3].
- **Estimate the value computationally**. The search results indicate that calculated logP (clogP) is a common parameter used in medicinal chemistry to rationalize drug properties and guide the design of less lipophilic analogues [5]. You could use chemical drawing or molecular modeling software to obtain an estimated value.

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References

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To cite this document: Smolecule. [benzylideneacetone partition coefficient measurement].

Smolecule, [2026]. [Online PDF]. Available at:

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